2-Chloromethylene-malonic acid diethyl ester synthesis and properties

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Compound of Interest

Compound Name:	*2-Chloromethylene-malonic acid diethyl ester*
CAS No.:	*28783-51-9*
Cat. No.:	*B1353524*

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Technical Guide: 2-Chloromethylene-malonic Acid Diethyl Ester

Synthesis, Properties, and Applications in Heterocyclic Chemistry

Executive Summary

Diethyl (chloromethylene)malonate is a highly reactive, electrophilic building block used extensively in organic synthesis. Structurally, it features a vinyl chloride moiety flanked by two electron-withdrawing ester groups. This "push-pull" alkene architecture makes the

-carbon highly susceptible to nucleophilic attack, serving as a superior alternative to diethyl (ethoxymethylene)malonate (EMME) when faster reaction kinetics or milder conditions are required. It is a critical intermediate for synthesizing polysubstituted heterocycles, including quinolines, pyrimidines, and pyrroles.

Chemical Profile & Properties[1][2][3][4][5][6]

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The compound exists as a colorless oil that is sensitive to moisture. It must be handled under inert atmosphere to prevent hydrolysis back to the hydroxymethylene derivative.

Table 1: Physicochemical Specifications

Property	Data	Note
IUPAC Name	Diethyl 2-(chloromethylene)propanedioate	
CAS Number	28783-51-9	
Molecular Formula		
Molecular Weight	206.62 g/mol	
Appearance	Colorless to pale yellow oil	Darkens on storage
Boiling Point	64–66 °C @ 0.2 Torr	High vacuum required
Density	~1.18 g/mL	Estimated
Solubility	DCM, Toluene, THF, Ethyl Acetate	Hydrolyzes in water
Stability	Moisture Sensitive	Store under at 4°C

Spectral Characteristics[5][7]

- -NMR ( ):

  1.29 (t, 3H), 1.34 (t, 3H), 4.26 (q, 2H), 4.37 (q, 2H), 7.47 (s, 1H, =CH-Cl).[3]

- IR ( ): 3080 (=C-H), 1740 (C=O, ester), 1610 (C=C).

Synthesis Protocol

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The most robust synthesis route involves the chlorination of diethyl (hydroxymethylene)malonate using thionyl chloride (

). This method is preferred over direct chlorination of EMME due to higher yields and cleaner byproduct profiles.

Reaction Scheme

The synthesis proceeds in two stages:

- Formylation: Generation of the hydroxymethylene enol from diethyl malonate.
- Chlorination: Conversion of the enol to the vinyl chloride.

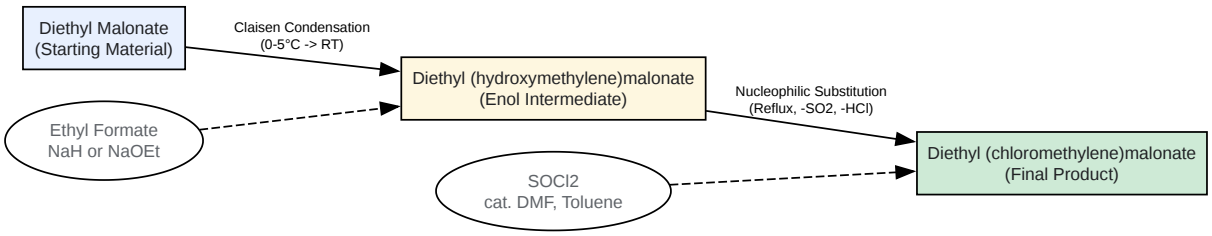

Figure 1: Two-step synthesis workflow from diethyl malonate.

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Detailed Experimental Procedure

Step 1: Preparation of Diethyl (hydroxymethylene)malonate

- Reagents: Diethyl malonate (1.0 eq), Ethyl formate (1.5 eq), Sodium hydride (1.1 eq), dry

  or Toluene.
- Protocol:
  - Suspend NaH in dry solvent under Argon.
  - Add ethyl formate dropwise at 0°C.

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- Add diethyl malonate dropwise, maintaining temperature <10°C (exothermic).
- Stir at room temperature for 12 hours. The sodium salt precipitates.
- Acidify carefully with cold 2M

  to pH 2.
- Extract with ether, dry over

  , and concentrate. Use the crude oil (enol form) directly or distill (bp ~110°C @ 12 Torr).

Step 2: Chlorination to Diethyl (chloromethylene)malonate

- Reagents: Diethyl (hydroxymethylene)malonate (1.0 eq), Thionyl chloride (

  , 1.1 eq), DMF (catalytic, 5 mol%), Toluene (solvent).
- Protocol:
  - Dissolve the hydroxymethylene intermediate in dry toluene.
  - Add catalytic DMF.
  - Add

    dropwise at room temperature.
  - Critical Step: Heat the mixture to reflux until gas evolution (

    , HCl) ceases (approx. 2–3 hours).
  - Remove solvent and excess

    under reduced pressure.
  - Purification: Distill the residue under high vacuum (0.2 Torr). Collect the fraction boiling at 64–66°C.
  - Storage: Store immediately under inert gas at 4°C.

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Mechanistic Insight: The catalytic DMF forms a Vilsmeier-Haack-type chloroiminium intermediate with

, which activates the enolic oxygen, facilitating the substitution of the hydroxyl group with chloride.

Reactivity & Applications

Diethyl (chloromethylene)malonate is a "chemical chameleon," acting primarily as a

-electrophile in addition-elimination reactions.

Key Reaction Pathways[7][8]

- Nucleophilic Vinylic Substitution (

  V): The chloride is a facile leaving group. Nucleophiles (amines, thiols, hydrazines) attack the

  -carbon, followed by chloride elimination. This preserves the double bond geometry (retention or inversion depending on mechanism).

  - Application: Synthesis of enaminomalonates (precursors to quinolines via Gould-Jacobs cyclization).

- Cyclocondensation: Bifunctional nucleophiles (e.g., amidines, urea, hydrazines) undergo a cascade sequence:

  - Step 1: Substitution of Cl.

  - Step 2: Cyclization onto one of the ester carbonyls.

  - Product: Pyrimidines, Pyrazoles, Isoxazoles.

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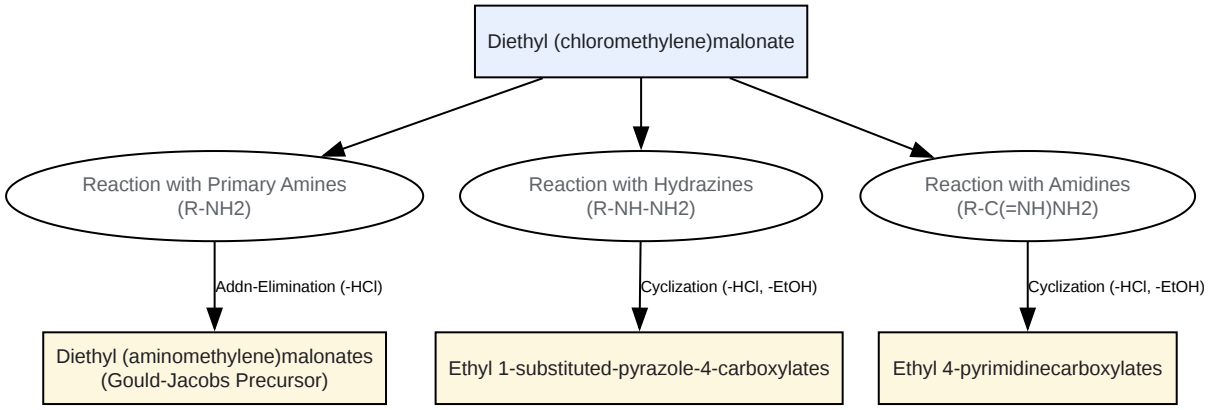

Figure 2: Divergent synthesis pathways for heterocyclic construction.

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Case Study: Synthesis of -1,2,3-Triazoles

Researchers have utilized diethyl (chloromethylene)malonate to synthesize precursors for triazoles.[3] The chloro group allows for rapid substitution with sodium azide or other nitrogen nucleophiles under mild conditions where the ethoxy-analog (EMME) might require forcing conditions that degrade sensitive substrates [1].

Case Study: Pyrrole Synthesis

Reaction with vinyl aziridines or specific amine derivatives allows for ring expansion or cyclization to form substituted pyrrole-4,4-dicarboxylates.[4] The high electrophilicity of the chloromethylene group is essential for the initial capture of the nucleophile [3].

Safety & Handling (MSDS Summary)

- Hazards: Causes severe skin burns and eye damage (Skin Corr. 1B). Lachrymator. Reacts violently with water to release HCl gas.
- PPE: Face shield, chemical-resistant gloves (Nitrile/Neoprene), respirator with acid gas cartridge.

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- Spill Control: Absorb with dry sand or vermiculite. Do not use water. Neutralize with weak base (sodium bicarbonate) cautiously.

References

- Juranic, I., Husinec, S., Savic, V., & Porter, A. E. A. (2010). Application of the MNDO method in planning the synthesis of

  -1,2,3-triazoles. ResearchGate. Link

- Egri, G., Fogassy, E., Novák, L., & Poppe, L. (1997). Synthesis and Lipase-Catalyzed Asymmetric Acetylation of 3-Hydroxy-2-hydroxymethylpropanal Acetals. Tetrahedron: Asymmetry, 8(4), 547-558. Link

- Yadav, V. K., & Sriramurthy, V. (2011). Synthesis of novel 5-alkyl/aryl/heteroaryl substituted diethyl 3,4-dihydro-2H-pyrrole-4,4-dicarboxylates.... Beilstein Journal of Organic Chemistry, 7, 814–820. Link

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Sources

- 1. Page loading... [wap.guidechem.com]
- 2. lookchem.com [lookchem.com]
- 3. publicatio.bibl.u-szeged.hu [publicatio.bibl.u-szeged.hu]
- 4. BJOC - Synthesis of novel 5-alkyl/aryl/heteroaryl substituted diethyl 3,4-dihydro-2H-pyrrole-4,4-dicarboxylates by aziridine ring expansion of 2-[(aziridin-1-yl)-1-alkyl/aryl/heteroaryl-methylene]malonic acid diethyl esters [beilstein-journals.org]
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